

Personal protective equipment for handling 3,4-diphenyl-5H-furan-2-one

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Compound of Interest

Compound Name: 3,4-diphenyl-5H-furan-2-one

Cat. No.: B1620235

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Essential Safety and Handling Guide for 3,4-diphenyl-5H-furan-2-one

Researchers, scientists, and drug development professionals must prioritize safety when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling and disposal of **3,4-diphenyl-5H-furan-2-one** (CAS 5635-16-5). While a specific Safety Data Sheet (SDS) for this compound is not readily available in the provided search results, the following recommendations are based on the known hazards of the broader furanone chemical class and general best practices for handling solid chemicals with unknown toxicity.

1. Hazard Assessment:

Derivatives of 2(5H)-furanone are recognized as highly reactive molecules and can be present in drugs and natural products. Some furanone compounds are known to be bioactive against various microorganisms and may exhibit cytotoxicity.^{[1][2]} Given the potential for biological activity and the general hazards associated with furanone derivatives, such as skin and eye irritation and harm if swallowed, a cautious approach is mandatory.^{[3][4]}

2. Personal Protective Equipment (PPE):

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **3,4-diphenyl-5H-furan-2-one**.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety Goggles and Face Shield	Goggles should provide a complete seal around the eyes. A face shield should be worn in addition to goggles, especially when handling larger quantities or when there is a risk of splashing.
Hands	Chemical-Resistant Gloves	Nitrile, neoprene, or butyl rubber gloves are recommended. ^[5] Always check the manufacturer's glove compatibility chart for the specific chemical if available. Dispose of gloves immediately if contaminated.
Body	Laboratory Coat or Chemical-Resistant Apron	A fully buttoned lab coat should be worn at all times. For procedures with a higher risk of spills, a chemical-resistant apron over the lab coat is advised. ^[6]
Respiratory	NIOSH-Approved Respirator	In the absence of specific inhalation hazard data, a NIOSH-approved respirator (e.g., N95 or higher) is recommended, especially when handling the powder outside of a certified chemical fume hood.
Feet	Closed-Toed Shoes	Shoes should be made of a non-porous material to protect against spills.

3. Handling Procedures:

Adherence to proper handling procedures is critical to minimize exposure and prevent contamination.

- **Engineering Controls:** All handling of solid **3,4-diphenyl-5H-furan-2-one** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Weighing:** When weighing the compound, use a balance inside the fume hood or in a designated weighing enclosure.
- **Spill Prevention:** Use secondary containment (e.g., a tray) when transporting or handling the chemical.
- **Personal Hygiene:** Avoid eating, drinking, or smoking in the laboratory.^[7] Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[4]

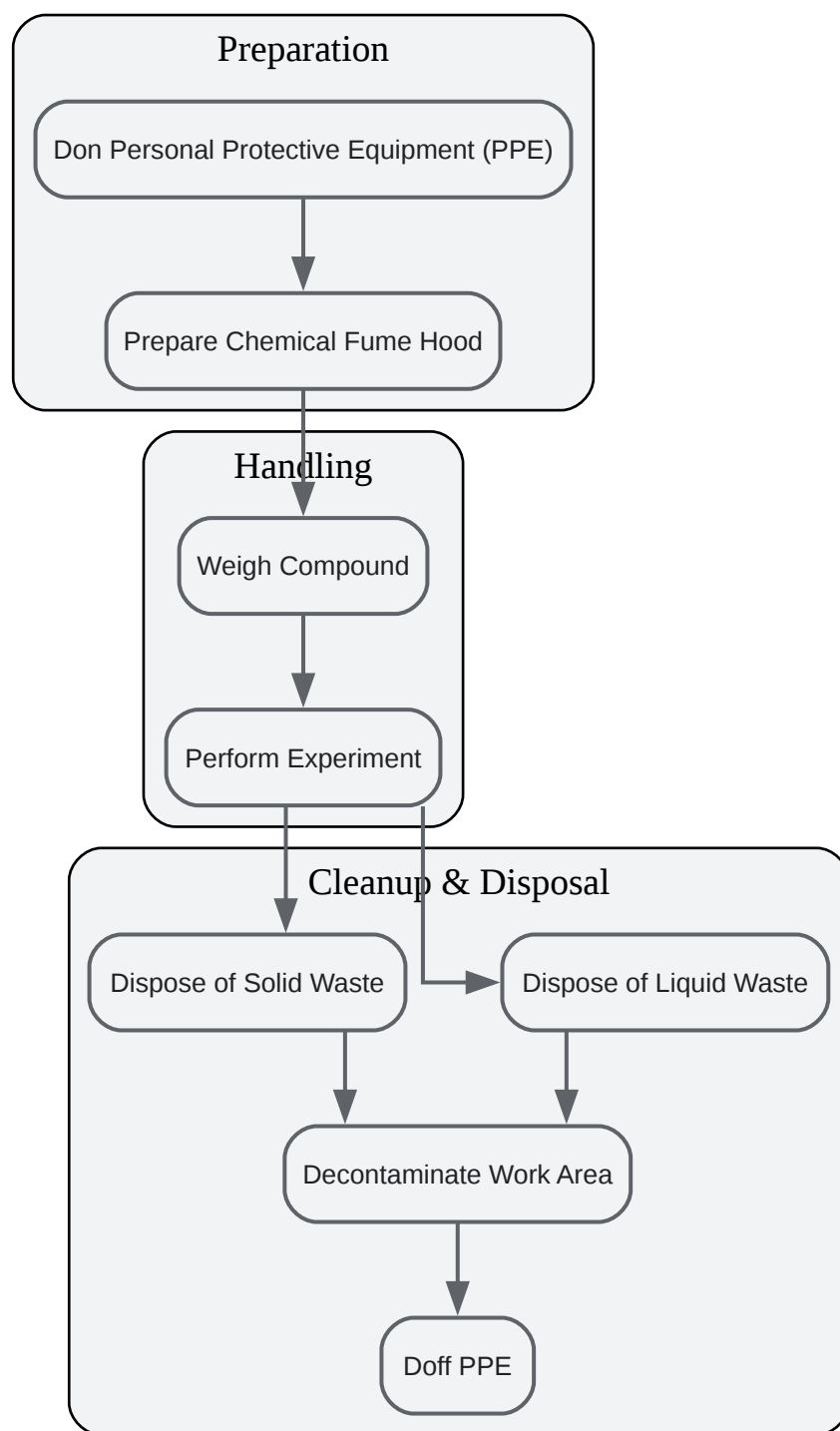
4. Disposal Plan:

Proper disposal of chemical waste is crucial for environmental protection and laboratory safety.

- **Waste Segregation:** All solid waste contaminated with **3,4-diphenyl-5H-furan-2-one** (e.g., used gloves, weighing paper, contaminated labware) should be collected in a designated, labeled hazardous waste container.
- **Solvent Waste:** If the compound is dissolved in a solvent, the resulting solution should be collected in a separate, labeled hazardous liquid waste container. Do not mix with other waste streams unless compatibility is confirmed.
- **Disposal Vendor:** Follow your institution's guidelines for the disposal of hazardous chemical waste. Ensure the waste is properly labeled with the chemical name and any known hazards.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling and disposal of **3,4-diphenyl-5H-furan-2-one**.



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